

Personal protective equipment for handling 2-Chloro-4-fluorophenylacetonitrile

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Compound of Interest

Compound Name: 2-Chloro-4-fluorophenylacetonitrile

Cat. No.: B1362056

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Essential Safety and Handling Guide for 2-Chloro-4-fluorophenylacetonitrile

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Chloro-4-fluorophenylacetonitrile**. Adherence to these protocols is vital for ensuring laboratory safety and minimizing exposure to this hazardous compound.

Chemical Identifier and Properties

Property	Value	Reference
CAS Number	75279-56-0	[1] [2]
Molecular Formula	C8H5ClFN	[1] [2]
Molecular Weight	169.58 g/mol	[1] [2]
Appearance	Yellow-like crystals	[2]
Melting Point	67-69 °C	[2]
Boiling Point	253.2 ± 25.0 °C	[2]
Flash Point	108 °C / 226.4 °F	[3]

Hazard Identification and Personal Protective Equipment (PPE)

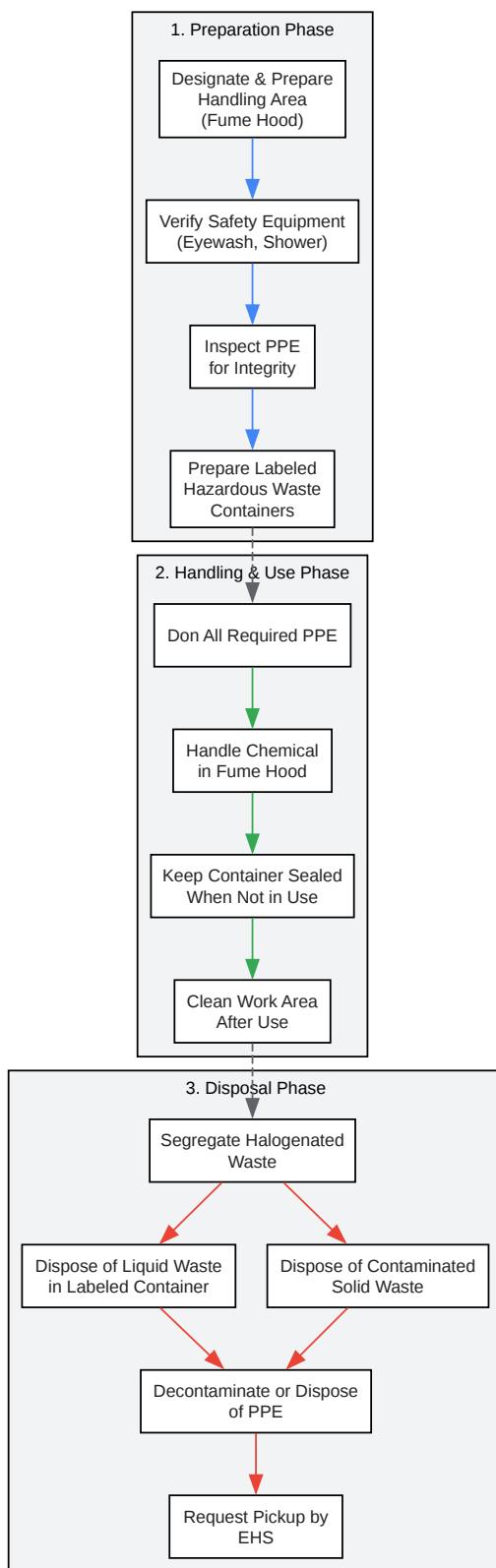
2-Chloro-4-fluorophenylacetonitrile is classified as a hazardous substance. It is fatal if swallowed, toxic in contact with skin, causes skin and serious eye irritation, and is toxic if inhaled.[\[4\]](#)[\[5\]](#) Strict adherence to PPE guidelines is mandatory.

Minimum PPE Requirements

Protection Type	Recommended Equipment	Rationale
Eye and Face	Chemical safety goggles and a face shield.	Protects against splashes and dust. Conforms to OSHA 29 CFR 1910.133 or European Standard EN166. [3] [6] [7]
Skin	Chemical-resistant nitrile gloves (double gloving recommended) and a flame-retardant lab coat or apron.	Provides a barrier against skin contact and absorption. [7] [8] [9]
Respiratory	All handling must occur in a certified chemical fume hood. If a fume hood is not available or if exposure limits are exceeded, a NIOSH/MSHA-approved respirator is required. [3] [6] [9] [10]	Prevents inhalation of toxic dust or vapors. [9]
Footwear	Closed-toe shoes.	Protects feet from spills and falling objects. [7]

Procedural Workflow for Handling

The following diagram outlines the essential steps for safely handling **2-Chloro-4-fluorophenylacetonitrile** from receipt to disposal.



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Caption: Workflow for handling **2-Chloro-4-fluorophenylacetonitrile**.

Experimental Protocols: Step-by-Step Guidance

1. Preparation and Handling

- **Area Preparation:** Before handling, ensure a designated area within a certified chemical fume hood is clean and free of clutter. Verify that a safety shower and eyewash station are accessible within a 10-second travel time.[9]
- **PPE Inspection:** Carefully inspect all required PPE for any signs of damage or wear and replace if necessary.[7]
- **Donning PPE:** Put on all required PPE as specified in the table above before entering the designated handling area.
- **Chemical Handling:** Conduct all manipulations of **2-Chloro-4-fluorophenylacetonitrile** inside the fume hood to minimize inhalation risk.[8][9][11] Avoid all personal contact with the substance.[11]
- **General Practices:** Do not eat, drink, or smoke in the laboratory area.[3][11] Keep the container tightly sealed when not in use.[11] Always wash hands thoroughly with soap and water after handling is complete.[6][11]

2. Storage Plan

- **Container:** Store the chemical in its original, tightly sealed container.[11]
- **Location:** Keep in a cool, dry, and well-ventilated area.[3][6][11]
- **Incompatibilities:** Store away from incompatible materials such as strong oxidizing agents, acids, and bases.[3][6]
- **Inspection:** Regularly check containers for any physical damage or leaks.[11]

3. Spill Management Protocol

- **Evacuation:** In case of a spill, immediately alert personnel in the vicinity and evacuate the area if necessary.

- Control: If safe to do so, stop the leak or spill at the source.
- Containment: For small spills, use an inert absorbent material like sand, earth, or vermiculite to contain the substance.[3][11]
- Cleanup: Carefully collect the absorbed material and place it into a suitable, clearly labeled container for hazardous waste disposal.[3][11] Do not allow the spillage to enter drains or water courses.[11]
- Decontamination: Wash the spill area thoroughly. Decontaminate and launder all protective clothing before reuse.[11]

4. Disposal Plan

- Regulatory Compliance: All waste containing **2-Chloro-4-fluorophenylacetonitrile** must be treated as hazardous waste and disposed of in accordance with all local, state, and federal regulations.[9]
- Waste Segregation: Collect and segregate halogenated organic waste from other waste streams.[9]
- Containerization:
 - Liquid Waste: Collect all liquid waste, including the first rinse of any empty containers, in a designated, labeled hazardous waste container.[12]
 - Solid Waste: Place contaminated solid waste (e.g., absorbent materials, gloves, weigh paper) in a separate, clearly labeled container for solid hazardous waste.[13]
- Container Disposal: An empty container must be rinsed three times with a suitable solvent; the rinsate must be collected as hazardous waste.[12] After thorough rinsing and drying, the container can be disposed of.
- Pickup: Store sealed waste containers in a designated satellite accumulation area and arrange for pickup by your institution's Environmental Health and Safety (EHS) department.

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References

- 1. 2-Chloro-4-fluorophenylacetonitrile, 97% | Fisher Scientific [fishersci.ca]
- 2. chembk.com [chembk.com]
- 3. fishersci.com [fishersci.com]
- 4. chemical-label.com [chemical-label.com]
- 5. cenmed.com [cenmed.com]
- 6. fishersci.com [fishersci.com]
- 7. benchchem.com [benchchem.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. benchchem.com [benchchem.com]
- 10. fishersci.com [fishersci.com]
- 11. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 12. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 13. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
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